

Introduction to Polyethylene Glycol 9000

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Compound of Interest

Compound Name: *Oe-9000*

Cat. No.: *B1677184*

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Polyethylene Glycol 9000 is a water-soluble, non-ionic polymer with an average molecular weight of approximately 9000 g/mol .^[1] It is synthesized by the polymerization of ethylene oxide and is a white, waxy solid at room temperature.^{[1][2]} Its chemical structure consists of repeating ethylene oxide units, giving it unique properties such as excellent solubility in a broad range of solvents and biocompatibility.^[3] These characteristics make PEG 9000 a valuable excipient in pharmaceutical formulations, where it can function as a binder, plasticizer, solubilizing agent, and lubricant.^[1]

Solubility of PEG 9000

The solubility of PEG 9000 is a critical parameter for its application in various formulations. Its solubility is dictated by the presence of ether linkages and terminal hydroxyl groups which allow for hydrogen bonding with polar solvents.

Qualitative Solubility

PEG 9000 exhibits broad solubility in a variety of polar solvents. It is miscible with water, alcohols (such as methanol and ethanol), ketones (like acetone), and chlorinated hydrocarbons.^{[3][4]} Conversely, it is insoluble in nonpolar solvents such as alkanes, paraffins, waxes, and ethers.^{[3][4]}

Quantitative Solubility Data

While specific quantitative solubility data for PEG 9000 is not readily available in the literature, data for Polyethylene Glycol 8000, a compound with a very similar molecular weight and properties, can be used as a close approximation.

Table 1: Quantitative Solubility of PEG 8000 in Water

Solvent	Temperature (°C)	Solubility (mg/mL)
Water	20	~ 630[5]
Water	25	50 (forms a clear, colorless solution)[6]

Table 2: General Solubility of High Molecular Weight PEGs

Solvent Class	Solvent Examples	Solubility
Water	Water	Freely Soluble[4][7]
Alcohols	Methanol, Ethanol	Soluble[3][7]
Ketones	Acetone	Soluble[3][7]
Chlorinated Hydrocarbons	Dichloromethane, Chloroform	Soluble[7]
Aromatic Hydrocarbons	Benzene, Toluene	Soluble[3]
Ethers	Diethyl ether	Insoluble[4]
Aliphatic Hydrocarbons	Hexane	Insoluble[8]

Note: The water solubility of high molecular weight PEGs has an upper temperature limit, typically between 90 and 100°C, above which the polymer may precipitate from the solution.[3]

Stability of PEG 9000

Understanding the stability profile of PEG 9000 is crucial for ensuring the quality, safety, and efficacy of products in which it is used. The primary degradation pathway for PEG is through oxidation.

General Stability Profile

Under ambient conditions, PEG 9000 is a stable compound.[3] It does not readily hydrolyze or deteriorate upon storage and does not support microbial growth.[5] However, it is susceptible to

oxidative degradation, which can be accelerated by exposure to elevated temperatures, light, and oxygen.[5][9]

Oxidative Degradation

The presence of ether linkages in the PEG backbone makes it prone to oxidation. This process can lead to chain scission, resulting in the formation of various degradation products, including aldehydes (such as formaldehyde and acetaldehyde), ketones, and carboxylic acids (like formic acid and glycolic acid).[10] The formation of these acidic byproducts can lead to a decrease in the pH of PEG solutions over time.[11]

Factors Affecting Stability

- Temperature: Elevated temperatures significantly accelerate the rate of oxidative degradation.[12]
- Light: Exposure to light, particularly UV light, can initiate and promote oxidative reactions.
- Oxygen: The presence of oxygen is essential for the oxidative degradation pathway.
- Incompatibilities: PEG 9000 is incompatible with strong oxidizing agents.[3] It can also reduce the antimicrobial action of certain preservatives and is incompatible with sorbitol, tannic acid, and salicylic acid.[5]

Recommended Storage Conditions

To minimize degradation, PEG 9000 should be stored in well-closed containers, protected from light, in a cool, dry place. For aqueous solutions, storage at refrigerated (4°C) or frozen (-20°C) temperatures is recommended to enhance stability.[11] Purging containers with an inert gas like argon can also help to minimize oxidation by displacing oxygen.[11]

Experimental Protocols

The following sections outline the general methodologies for conducting solubility and stability studies on PEG 9000.

Solubility Determination: Shake-Flask Method

The shake-flask method is a standard approach for determining the equilibrium solubility of a compound.

Objective: To determine the saturation solubility of PEG 9000 in a specific solvent at a controlled temperature.

Materials:

- PEG 9000 powder
- Solvent of interest
- Volumetric flasks
- Analytical balance
- Shaking incubator or water bath
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE)
- Analytical instrumentation for quantification (e.g., HPLC with a suitable detector like Charged Aerosol Detector (CAD) or Evaporative Light Scattering Detector (ELSD), as PEG lacks a UV chromophore).

Procedure:

- Add an excess amount of PEG 9000 powder to a volumetric flask.
- Add a known volume of the solvent to the flask.
- Seal the flask and place it in a shaking incubator set to a constant temperature.
- Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the suspension to settle.

- Centrifuge an aliquot of the suspension to separate the undissolved solid.
- Carefully withdraw a sample from the supernatant and filter it using a syringe filter to remove any remaining solid particles.
- Dilute the filtered solution to a suitable concentration for analysis.
- Quantify the concentration of PEG 9000 in the diluted solution using a validated analytical method.
- Calculate the solubility based on the measured concentration and the dilution factor.

Stability Study: Forced Degradation and Stability-Indicating Method

Forced degradation studies are conducted to identify potential degradation products and to develop a stability-indicating analytical method.

Objective: To assess the stability of PEG 9000 under various stress conditions and to develop an HPLC method capable of separating the intact polymer from its degradation products.

Stress Conditions:

- Acid Hydrolysis: Reflux with a suitable concentration of acid (e.g., 0.1 N HCl) at an elevated temperature.
- Base Hydrolysis: Reflux with a suitable concentration of base (e.g., 0.1 N NaOH) at an elevated temperature.
- Oxidation: Treat with an oxidizing agent (e.g., 3% H₂O₂) at room temperature or slightly elevated temperature.
- Thermal Degradation: Expose the solid material to dry heat (e.g., 80°C).
- Photostability: Expose the solid material to light according to ICH Q1B guidelines.

Analytical Method Development (HPLC-CAD/ELSD): A stability-indicating HPLC method should be developed to separate PEG 9000 from its degradation products. Since PEG lacks a strong

UV chromophore, detectors like Charged Aerosol Detector (CAD) or Evaporative Light Scattering Detector (ELSD) are suitable.

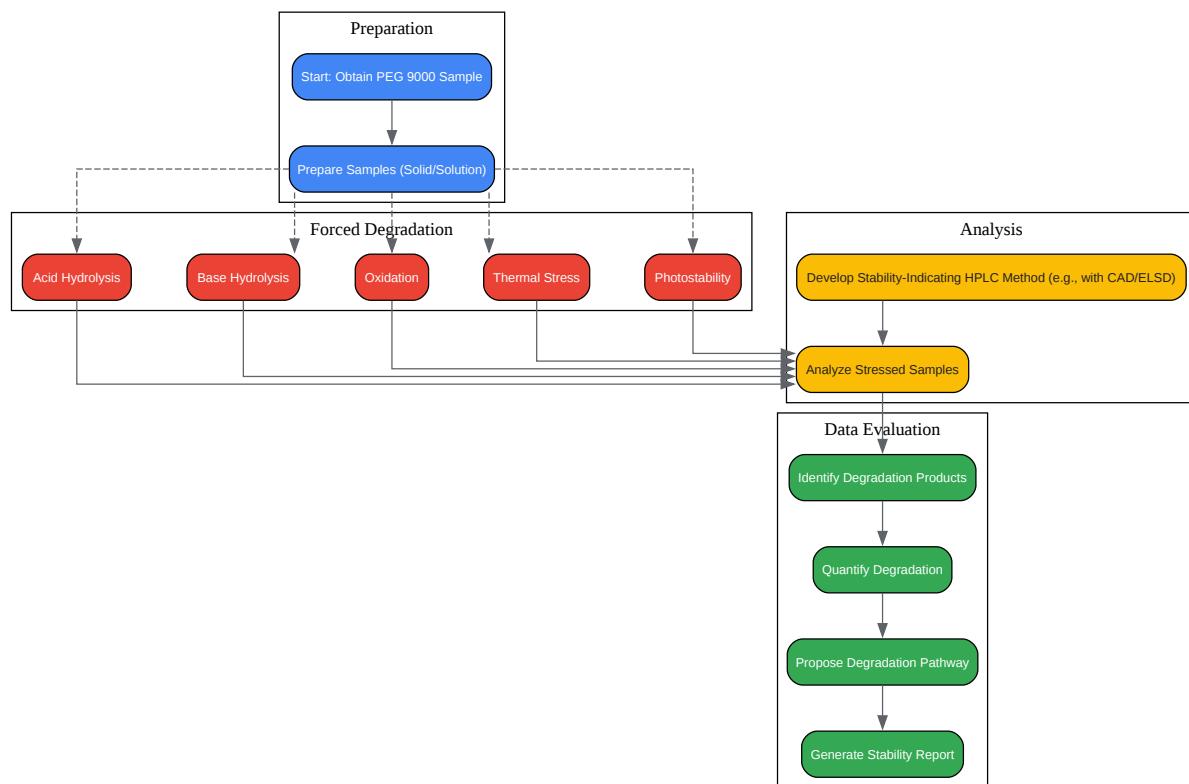
- Column: A reversed-phase column (e.g., C18) is often used.
- Mobile Phase: A gradient elution with a mixture of water and an organic solvent like acetonitrile or methanol is typically employed.
- Detection: CAD or ELSD.
- Method Validation: The method should be validated according to ICH guidelines for specificity, linearity, accuracy, precision, and robustness.

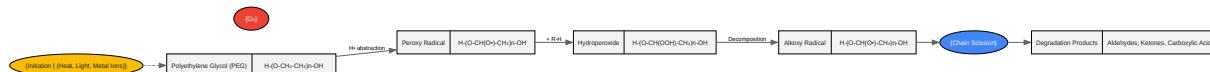
Procedure:

- Prepare solutions of PEG 9000 and subject them to the various stress conditions for different durations.
- At specified time points, withdraw samples, neutralize if necessary, and dilute to a suitable concentration.
- Analyze the stressed samples using the developed stability-indicating HPLC method.
- Identify the peaks corresponding to the intact PEG 9000 and any degradation products.
- Calculate the percentage of degradation by comparing the peak area of the intact PEG 9000 in the stressed sample to that in an unstressed control sample.

Visualizations

Experimental Workflow for Stability Assessment





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